

Perhydroacenaphthene: A Versatile Precursor for Advanced Material Synthesis

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Compound of Interest

Compound Name: **Perhydroacenaphthene**

Cat. No.: **B1583686**

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Introduction: Unveiling the Potential of a Saturated Tricyclic Hydrocarbon

Perhydroacenaphthene, a saturated tricyclic hydrocarbon with the chemical formula $C_{12}H_{20}$, has emerged as a pivotal precursor in the synthesis of a diverse range of advanced materials. [1][2] Its rigid, cage-like structure and high stability make it an ideal starting material for creating materials with exceptional thermal stability, mechanical strength, and unique electronic properties.[1][3] This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the applications and detailed protocols involving **perhydroacenaphthene** in the synthesis of advanced materials, including diamondoids for pharmaceutical and nanotechnology applications, and its potential as a high-energy-density fuel component.

Perhydroacenaphthene is a colorless liquid or solid at room temperature, depending on its purity and isomeric form.[4] It is derived from the complete hydrogenation of acenaphthene, a polycyclic aromatic hydrocarbon.[5] The unique stereochemistry of **perhydroacenaphthene**, with its multiple chiral centers, offers opportunities for the synthesis of specific isomers of advanced materials.[6]

Physicochemical Properties of Perhydroacenaphthene

A thorough understanding of the physical and chemical properties of **perhydroacenaphthene** is crucial for its effective utilization in synthesis.

Property	Value	Reference
CAS Number	2146-36-3	[1]
Molecular Formula	C ₁₂ H ₂₀	[7]
Molecular Weight	164.29 g/mol	[1]
Appearance	Colorless liquid or solid	[4]
Melting Point	36 °C	[1]
Boiling Point	232.4–235 °C	[1] [2]
Density	0.939 g/cm ³	[1]
Flash Point	78.7 °C	[1]

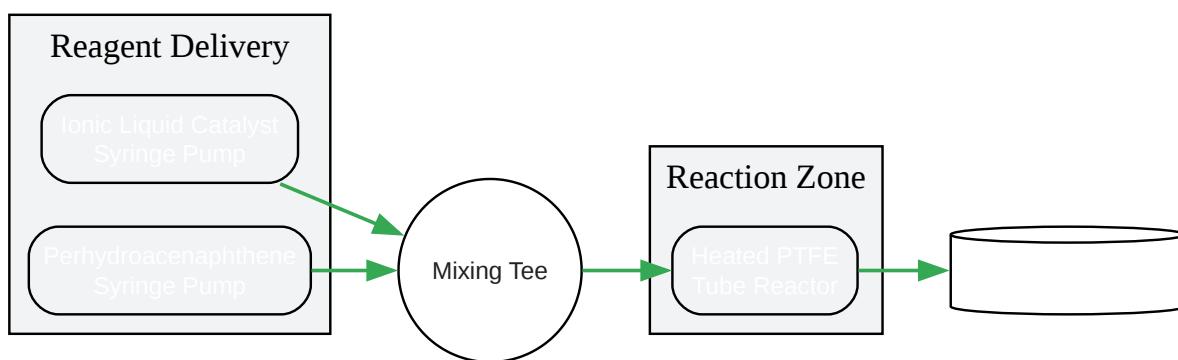
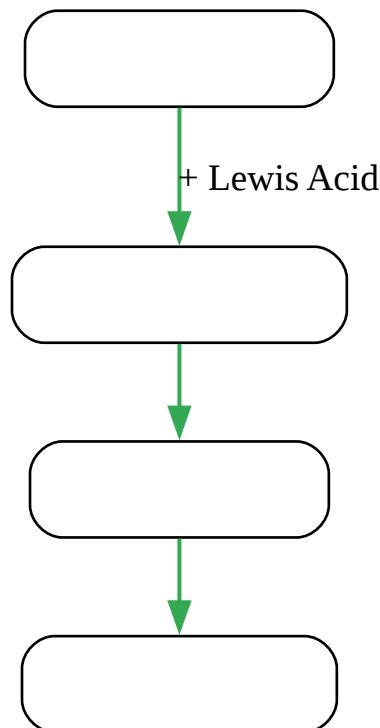
Application I: Synthesis of Adamantane and its Derivatives for Pharmaceuticals and Nanotechnology

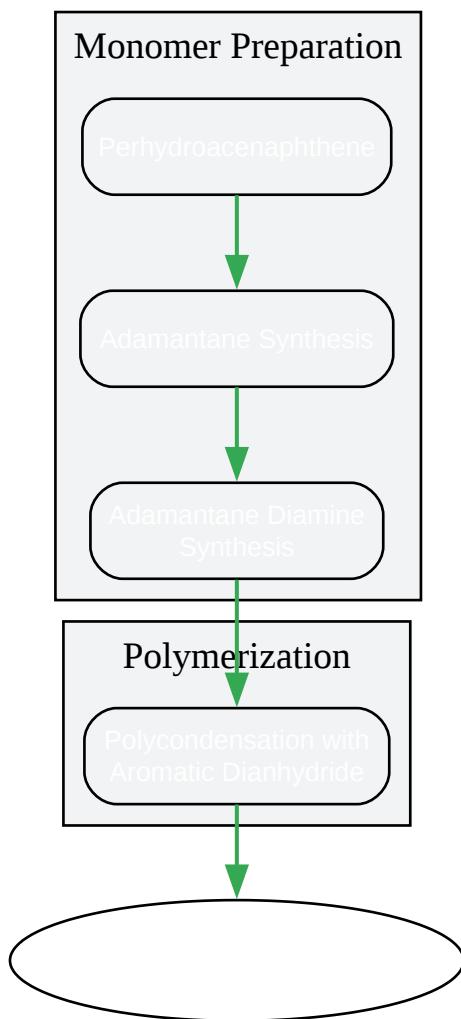
The most significant application of **perhydroacenaphthene** lies in its role as a precursor for the synthesis of adamantane and its alkylated derivatives.[\[1\]](#)[\[5\]](#) Adamantane, the simplest diamondoid, and its derivatives are crucial building blocks in medicinal chemistry and nanotechnology due to their rigid, diamond-like structure.[\[3\]](#)[\[8\]](#)

Mechanistic Insight: The Lewis Acid-Catalyzed Skeletal Rearrangement

The conversion of **perhydroacenaphthene** to adamantane derivatives is a classic example of a Lewis acid-catalyzed carbocation rearrangement. The reaction proceeds through a series of intramolecular hydride and alkyl shifts, ultimately leading to the thermodynamically most stable tricyclic isomer, the adamantane cage. The generally accepted mechanism involves the

formation of a carbocation intermediate upon interaction with a Lewis acid, which then undergoes a cascade of rearrangements.





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